

Experimental protocol for N-demethylation of 5-Chloro-2-dimethylamino-phenol

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Compound of Interest

Compound Name: 5-Chloro-2-dimethylamino-phenol

CAS No.: 57649-14-6

Cat. No.: B1452493

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Executive Summary & Strategic Rationale

The selective N-demethylation of 5-Chloro-2-(dimethylamino)phenol represents a specific challenge in organic synthesis and drug metabolism studies. This substrate features an electron-rich phenolic ring, a sterically crowded ortho-substitution pattern, and a strong intramolecular hydrogen bond between the phenol and the tertiary amine.

This Application Note provides two distinct protocols tailored to the user's end-goal:

- **Synthetic Scale-Up (The Modified Olofson Method):** A robust chemical protocol for generating the mono-methyl or primary amine metabolite in high yield using 1-chloroethyl chloroformate (ACE-Cl). This method circumvents the toxicity of cyanogen bromide (von Braun reaction) and the poor yields associated with oxidative methods on electron-rich rings.
- **In Vitro Metabolic Profiling:** A biological protocol using Human Liver Microsomes (HLM) to assess the intrinsic clearance () and map the enzymatic kinetics of the demethylation process, critical for ADME characterization.

Chemical Synthesis Protocol: The ACE-Cl Method

Objective: Selective cleavage of the N-methyl group to yield 5-Chloro-2-(methylamino)phenol hydrochloride.

Mechanism & Expert Insight: The reaction utilizes 1-chloroethyl chloroformate (ACE-Cl). Unlike simple alkyl halides, ACE-Cl reacts with tertiary amines to form a quaternary salt that spontaneously decomposes into a stable carbamate.

- **The Challenge:** The substrate contains a free phenol.^[1] While ACE-Cl prefers the more nucleophilic nitrogen, the phenol can react to form a carbonate.
- **The Solution:** The subsequent methanolysis step is "self-correcting." It cleaves the N-carbamate to the desired amine and cleaves any transient O-carbonate back to the free phenol.
- **Critical Steric Factor:** The intramolecular H-bond between the phenol -OH and the amine -N(Me)₂ reduces the nucleophilicity of the nitrogen. Vigorous reflux in 1,2-dichloroethane (DCE) is required to overcome this energy barrier.

Step-by-Step Methodology

Reagents:

- **Substrate:** 5-Chloro-2-(dimethylamino)phenol (1.0 eq)
- **Reagent:** 1-Chloroethyl chloroformate (ACE-Cl) (1.2 – 1.5 eq)
- **Solvent:** 1,2-Dichloroethane (anhydrous, DCE)
- **Quenching:** Methanol (anhydrous)

Workflow:

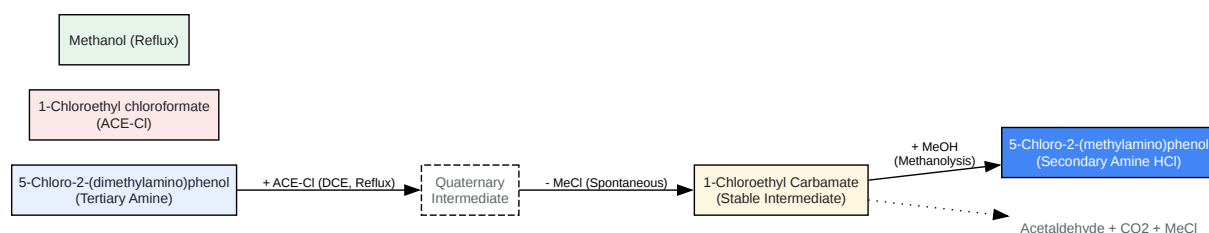
- **Setup:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 5-Chloro-2-(dimethylamino)phenol (1.0 mmol) in anhydrous DCE (5 mL). Maintain an inert atmosphere (

or

).

- Addition: Cool the solution to 0°C. Add ACE-Cl (1.5 mmol) dropwise via syringe.
 - Note: A mild exotherm may occur. The solution might darken slightly due to the electron-rich phenol.
- Carbamate Formation: Allow the mixture to warm to room temperature, then heat to reflux (83°C) for 3–6 hours.
 - Checkpoint: Monitor by TLC. The starting material (tertiary amine) should disappear. The intermediate carbamate is non-polar.
- Evaporation: Cool to room temperature and concentrate the mixture to dryness under reduced pressure (rotary evaporator). This removes excess ACE-Cl and the volatile byproduct (methyl chloride).
- Methanolysis: Redissolve the oily residue in Methanol (10 mL). Heat to reflux for 1 hour.
 - Chemistry: This step decomposes the 1-chloroethyl carbamate into acetaldehyde, CO₂, and the amine hydrochloride. It also cleaves any phenolic carbonates.
- Isolation: Concentrate the methanol solution to dryness. The product, 5-Chloro-2-(methylamino)phenol hydrochloride, typically precipitates as a solid or a viscous gum. Recrystallize from EtOH/Et₂O if necessary.

Visualization: Reaction Mechanism



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Figure 1: The Olofson N-demethylation pathway. Note the spontaneous dealkylation of the quaternary salt to the carbamate.

Biological Protocol: Microsomal Stability Assay

Objective: Determine the metabolic stability and intrinsic clearance (

) of the substrate via enzymatic N-demethylation.

Expert Insight: For dimethylanilines, N-demethylation is primarily catalyzed by Cytochrome P450 enzymes (specifically CYP2C19, CYP2C9, and CYP3A4). The reaction requires NADPH and proceeds via a carbinolamine intermediate which collapses to release formaldehyde.

- Self-Validation: Inclusion of positive controls (e.g., Imipramine or Amitriptyline) is mandatory to verify microsomal activity.

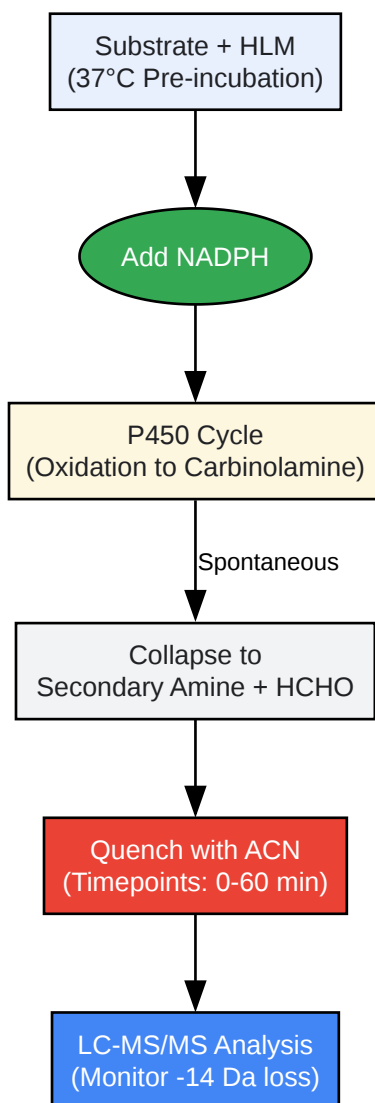
Experimental Conditions

Parameter	Specification
System	Pooled Human Liver Microsomes (HLM)
Protein Conc.	0.5 mg/mL
Substrate Conc.	1 μ M (to ensure first-order kinetics)
Cofactor	NADPH (1 mM final) or Regenerating System
Buffer	100 mM Potassium Phosphate (pH 7.4)
Timepoints	0, 5, 15, 30, 45, 60 min

Step-by-Step Methodology

- Preparation: Thaw HLM on ice. Prepare a 2x Master Mix in phosphate buffer containing microsomes (1.0 mg/mL).
- Pre-incubation: Aliquot 50 μ L of Master Mix into a 96-well plate. Add 25 μ L of substrate solution (4 μ M in buffer, <0.1% DMSO). Incubate at 37°C for 5 minutes to equilibrate.
- Initiation: Add 25 μ L of pre-warmed NADPH solution (4 mM) to start the reaction.
 - Negative Control: Add buffer instead of NADPH to assessing chemical stability/non-NADPH metabolism.
- Quenching: At each timepoint, transfer 50 μ L of the reaction mixture into 150 μ L of ice-cold Acetonitrile (containing Internal Standard).
- Processing: Centrifuge at 4000 rpm for 20 minutes to pellet precipitated proteins.
- Analysis: Inject the supernatant into LC-MS/MS. Monitor the transition for the parent (Mass M) and the metabolite (Mass M-14).

Visualization: Metabolic Pathway & Workflow



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Figure 2: Microsomal stability workflow tracking the oxidative N-demethylation pathway.

Data Analysis & Troubleshooting

Calculation of Intrinsic Clearance ()

Plot

vs. Time. The slope of the linear regression is

(elimination rate constant).

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Synthesis: Low Yield	Phenol interference (Carbonate formation).	Acetylate the phenol first using /Pyridine. Perform ACE-Cl reaction, then hydrolyze both groups in acidic MeOH.
Synthesis: No Reaction	Intramolecular H-bond locking the amine.	Increase reaction temperature (switch solvent to Toluene, reflux 110°C) or add Proton Sponge.
Bio-Assay: Rapid Loss in Control	Chemical instability (Oxidation).	Add antioxidants (Ascorbic acid) to buffer or protect from light. Check stability in buffer without microsomes.
Bio-Assay: Non-Linear Kinetics	Substrate saturation or enzyme inactivation.	Lower substrate concentration to 0.5 μ M. Ensure [Organic Solvent] < 1%.

References

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